

Application Note: Formulation & Handling of 2-(3,5-Dichlorophenyl)acetic Acid

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Compound of Interest

Compound Name: 2-(3,5-Dichlorophenyl)acetic acid

CAS No.: 51719-65-4

Cat. No.: B031044

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Abstract & Scope

This technical guide provides validated protocols for the formulation of **2-(3,5-Dichlorophenyl)acetic acid** (CAS: 51719-65-4), a lipophilic organic acid often utilized as a chemical intermediate and biological probe. Due to its specific physicochemical profile—moderate lipophilicity (LogP ~2.6) combined with a carboxylate moiety (pKa ~3.9)—this compound presents distinct solubility challenges in physiological media.

Inappropriate formulation often leads to "silent precipitation," where the compound crashes out of solution upon addition to cell culture media, resulting in erratic dose-response curves and false negatives. This guide details the preparation of high-stability stock solutions, compatible vehicles for in vitro assays, and suspension protocols for in vivo administration.

Physicochemical Profile & Solubility Logic

Understanding the molecule's behavior is the prerequisite for successful formulation.

Property	Value	Implication for Formulation
Molecular Weight	205.04 g/mol	Small molecule; rapid diffusion once dissolved.
pKa (Predicted)	-3.94	Critical: At pH 7.4, the compound is >99.9% ionized (anionic). Solubility is drastically higher in neutral/basic buffers than in acidic environments.
LogP	-2.62	Moderately lipophilic. Requires organic co-solvents (DMSO, EtOH) to initiate dissolution before aqueous dilution.[1]
Appearance	White Crystalline Solid	High lattice energy requires mechanical agitation (vortex/sonication) during initial stock prep.

The Formulation Paradox: While the ionized form (at pH 7.4) is water-soluble, the solid powder is the protonated free acid, which is hydrophobic. You cannot dissolve the powder directly into water; you must dissolve it in an organic solvent first, then dilute into a buffered aqueous system.[1]

Protocol A: Preparation of Master Stock Solutions

Objective: Create a stable, high-concentration stock for long-term storage.

Reagents

- Compound: **2-(3,5-Dichlorophenyl)acetic acid** (>98% purity).[2][3]
- Solvent: Dimethyl Sulfoxide (DMSO), Anhydrous (≥99.9%), or Ethanol (Absolute).
- Storage: Amber glass vials with PTFE-lined caps.

Procedure

- Calculation: Determine the mass required for a 100 mM stock.
 - Example: To prepare 10 mL of 100 mM stock, weigh 205.0 mg of powder.
- Dissolution:
 - Add the powder to the vial before adding the solvent.
 - Add 10 mL of anhydrous DMSO.
 - Crucial Step: Vortex vigorously for 30–60 seconds. If visual particulates remain, sonicate in a water bath at 37°C for 5 minutes.
- Inspection: Hold the vial against a light source. The solution must be perfectly clear.
- Storage: Aliquot into small volumes (e.g., 500 µL) to avoid freeze-thaw cycles. Store at -20°C.
 - Stability:[1][4][5] Stable for >6 months at -20°C if protected from moisture (DMSO is hygroscopic).

Protocol B: In Vitro Dilution (Cell Culture & Enzymatic Assays)

Objective: Dilute the stock into aqueous media without precipitation.

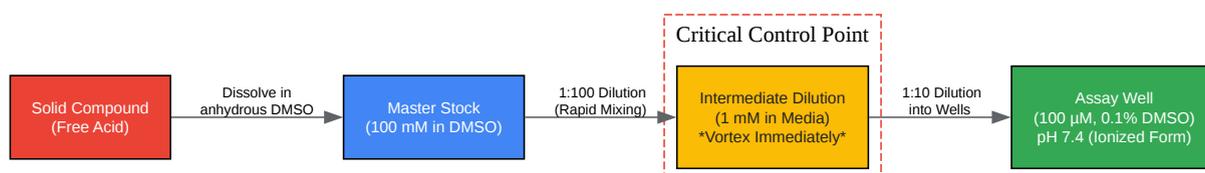
The "Solvent Sandwich" Risk: Adding 100% DMSO stock directly to a static volume of media often creates a local region of high concentration and low solubility, causing immediate precipitation.

Step-by-Step Dilution Workflow

- Intermediate Dilution (Optional but Recommended):
 - Prepare a 10x working solution in the assay buffer or media.

- Example: To achieve 100 μM final, first dilute the 100 mM stock 1:100 into media to get 1 mM (1% DMSO). Vortex immediately.
- Final Application:
 - Add the 10x working solution to your cells/wells to reach 1x concentration (0.1% DMSO final).
- pH Check: Ensure the culture media is well-buffered (HEPES or Bicarbonate, pH 7.2–7.4). If the pH drops below 5.0, the compound will protonate and precipitate.

Diagram: Validated Dilution Workflow



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Caption: Step-wise dilution strategy to prevent "shock precipitation" upon contact with aqueous media.

Protocol C: In Vivo Formulation (Animal Studies)

Objective: Administer high doses (e.g., 10–50 mg/kg) without toxic vehicle effects. DMSO is generally restricted to <5% volume for IP/IV injection.

Option 1: Co-solvent System (Intraperitoneal/Intravenous)

Best for lower doses where solubility permits.

- Vehicle: 5% DMSO / 40% PEG-400 / 55% Saline.

- Preparation:
 - Dissolve compound in DMSO (5% of total vol).
 - Add PEG-400 (40% of total vol) and vortex.
 - Slowly add Saline (55% of total vol) while vortexing.
 - Note: If the solution turns cloudy, the dose is too high for a solution; switch to Option 2.

Option 2: Homogeneous Suspension (Oral Gavage)

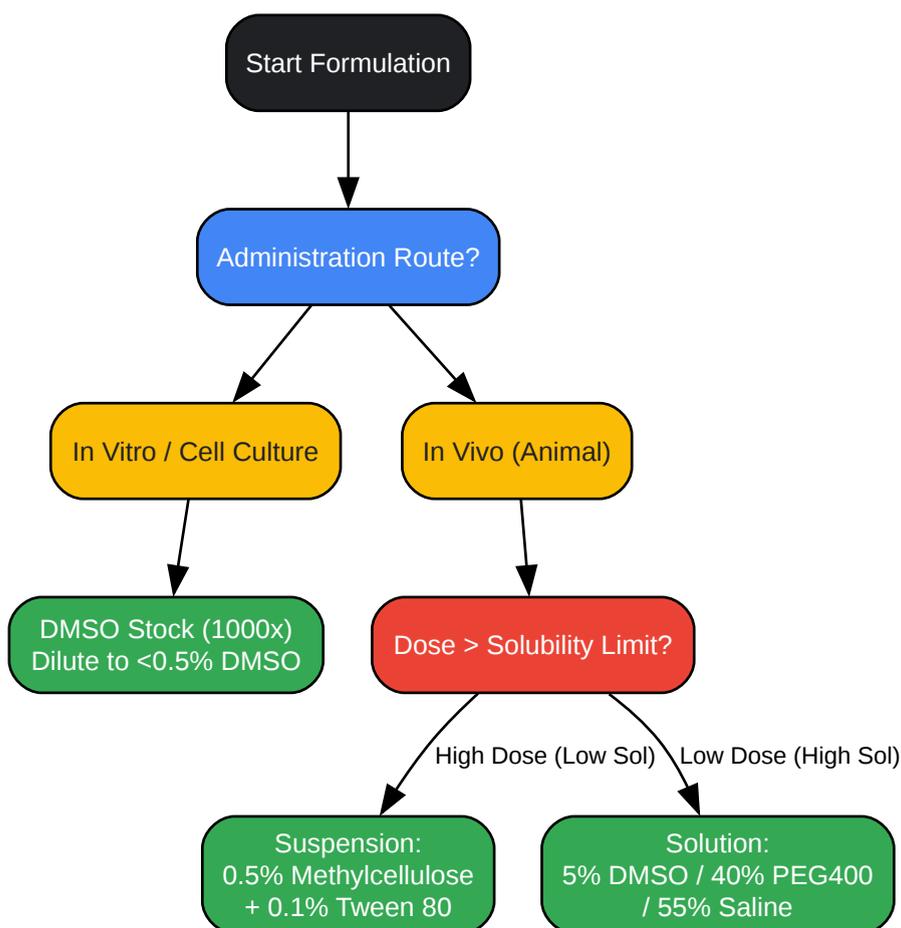
Standard for phenylacetic acid derivatives at high doses.

- Vehicle: 0.5% Methylcellulose (MC) + 0.1% Tween 80 in water.
- Preparation:
 - Weigh the required amount of solid **2-(3,5-Dichlorophenyl)acetic acid**.
 - Add the calculated volume of 0.1% Tween 80 (wetting agent) directly to the powder. Triturate (grind) with a mortar and pestle to form a smooth paste.
 - Slowly add 0.5% Methylcellulose solution while continuing to grind/mix until a uniform white suspension is formed.
 - QC: Verify resuspendability by inverting the vial. The particles should not clump.

Quality Control & Troubleshooting

Observation	Probable Cause	Corrective Action
Cloudiness in Media	"Crash-out" precipitation	1. Reduce final concentration. 2. Pre-warm media to 37°C. 3. Ensure DMSO < 0.5%.
Yellowing of Stock	Oxidation or Contamination	Discard stock. Store new stock under Nitrogen/Argon if possible.
Inconsistent IC50	Compound adhering to plastics	Use low-binding pipette tips and glass vials for intermediate steps.

Diagram: Vehicle Decision Tree



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Caption: Decision matrix for selecting the appropriate vehicle based on experimental constraints.

References

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